

# Disperse Blue 106: A Comprehensive Technical Review

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## Compound of Interest

Compound Name: Disperse Blue 106

Cat. No.: B127075

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This technical guide provides an in-depth overview of the synthetic azo dye, **Disperse Blue 106**. The document details its chemical and physical properties, toxicological data, and common industrial applications, with a focus on data relevant to scientific research and development.

## Core Chemical and Physical Properties

**Disperse Blue 106** is a monoazo dye characterized by its use in the textile industry for dyeing polyester and other synthetic fibers.<sup>[1][2][3]</sup> Its chemical structure and properties are summarized below.

Property	Value	Reference
Molecular Formula	C14H17N5O3S	[1][4][5][6]
Molecular Weight	335.38 g/mol	[5][6][7]
CAS Registry Number	12223-01-7	[4][8]
Alternate CAS Number	68516-81-4	[5][6]
Appearance	Blue-brown solid granulate	[9]
Boiling Point	550.8 °C at 760 mmHg	[1][9]
Flash Point	286.9 °C	[1][9]
Density	1.38 g/cm <sup>3</sup>	[1]

## Toxicological Profile

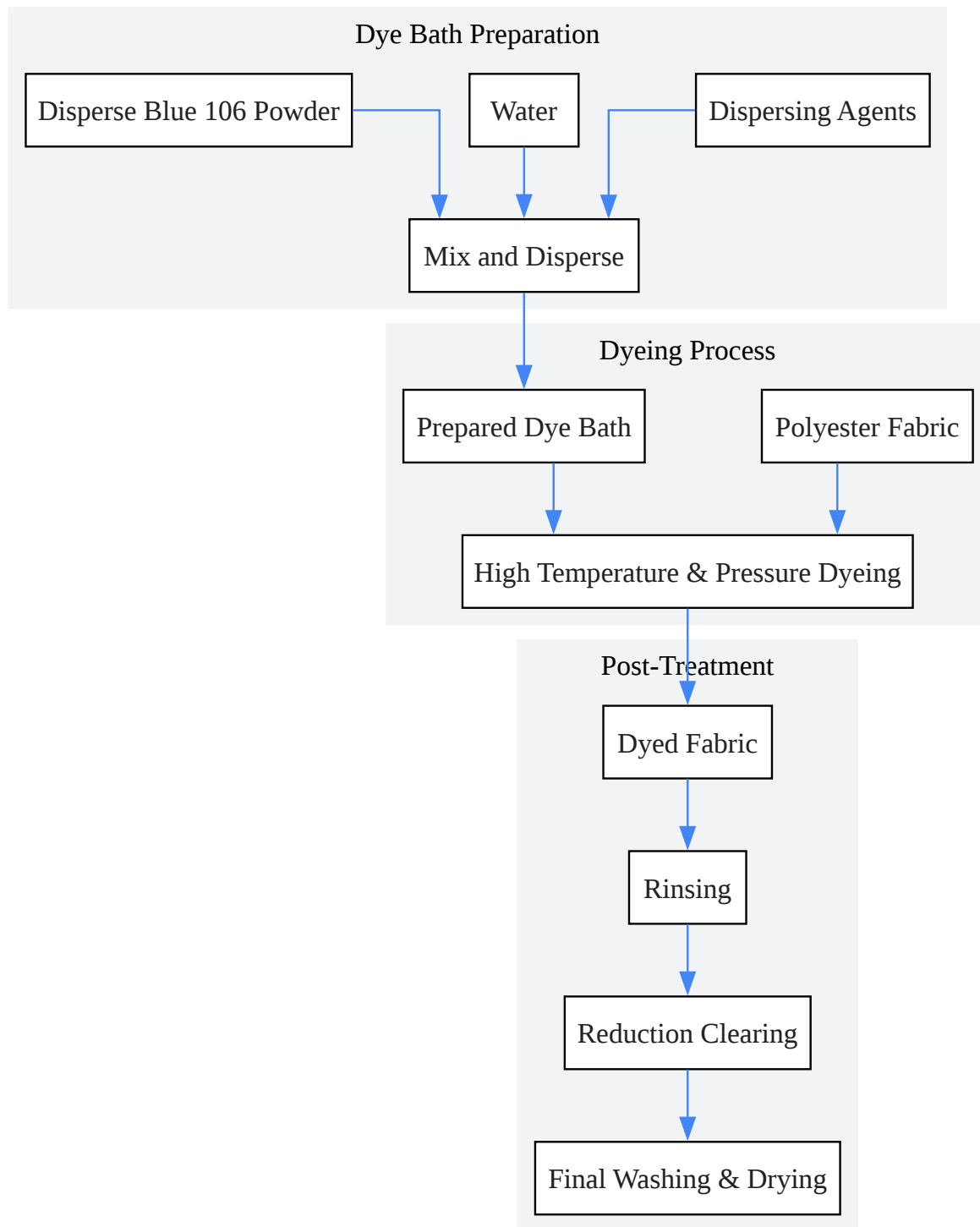
**Disperse Blue 106** is recognized as a contact allergen and has been implicated in cases of allergic contact dermatitis from textiles.[6] It is important to handle this compound with appropriate safety measures.

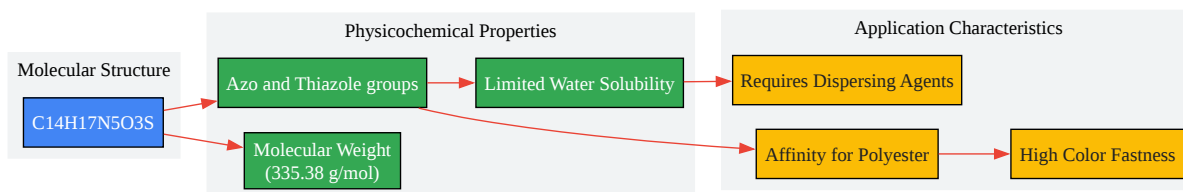
Toxicological Endpoint	Result	Reference
Acute Toxicity (Oral, Dermal, Inhalation)	Harmful if swallowed, in contact with skin, or if inhaled.	[9]
Skin Corrosion/Irritation	Not classified as corrosive/irritant to skin.	[9]
Serious Eye Damage/Irritation	Causes serious eye irritation.	[9]
Skin Sensitization	May cause an allergic skin reaction.	[9]
Germ Cell Mutagenicity	Shall not be classified as germ cell mutagenic.	[9]
Carcinogenicity	Shall not be classified as carcinogenic.	[9]
Reproductive Toxicity	Shall not be classified as a reproductive toxicant.	[9]

## Manufacturing and Application

The synthesis of **Disperse Blue 106** involves the diazo coupling of 5-Nitrothiazol-2-amine with 3-(Ethyl(m-tolyl)amino)propanenitrile.[4][8] Its primary application is in the dyeing of synthetic fibers, particularly polyester, due to its excellent color fastness and high intensity.[1][3]

A simplified workflow for the application of **Disperse Blue 106** in textile dyeing is outlined below.





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